

Glycyl-L-tyrosine structure and chemical formula.

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Compound of Interest

Compound Name: Glycyl tyrosine

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An In-depth Technical Guide to Glycyl-L-tyrosine

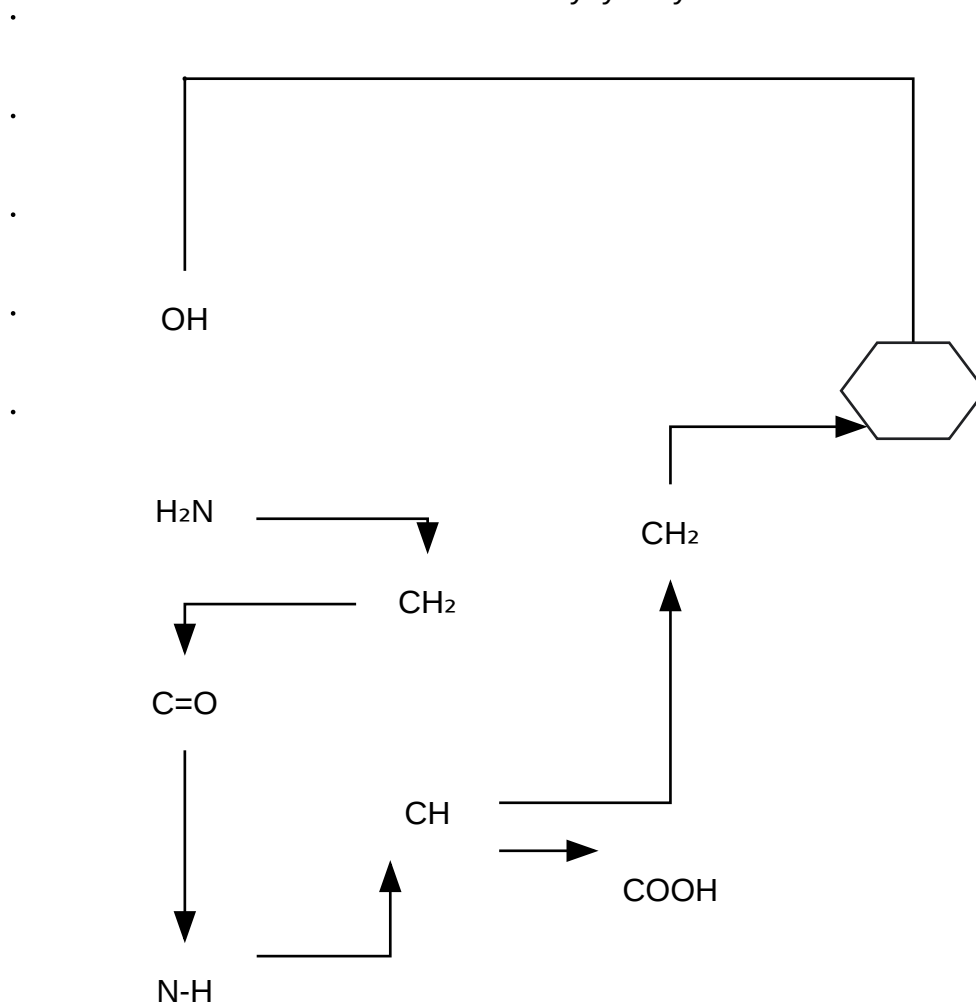
Introduction

Glycyl-L-tyrosine is a dipeptide composed of the amino acids glycine and L-tyrosine linked by a peptide bond.[1] This compound is of significant interest to researchers, scientists, and drug development professionals due to its enhanced solubility and bioavailability compared to L-tyrosine alone.[2] L-tyrosine is a non-essential amino acid that serves as a precursor for the synthesis of important catecholamines like dopamine, norepinephrine, and epinephrine.[3] However, its low solubility in water presents challenges for its use in applications such as parenteral nutrition and cell culture media.[3][4] Glycyl-L-tyrosine overcomes this limitation, offering a highly soluble and stable source of L-tyrosine, making it a valuable component in various biotechnological and pharmaceutical applications.[3][5]

Chemical Structure and Formula

Glycyl-L-tyrosine is chemically known as (2S)-2-[(2-aminoacetyl)amino]-3-(4-hydroxyphenyl)propanoic acid.[6] It is a dipeptide formed from glycine and L-tyrosine.[1]

Chemical Structure of Glycyl-L-tyrosine



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Figure 1: 2D representation of the Glycyl-L-tyrosine molecule.

Physicochemical Properties

Glycyl-L-tyrosine appears as a white to off-white crystalline solid.[1] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄	[2][7][8][9][10][11][12]
Molecular Weight	238.24 g/mol	[2][8][9][13][14][15]
CAS Number	658-79-7	[2][7][8][10][11][12]
Melting Point	278-285 °C (with decomposition)	[9][13][15][16]
Density	~1.36 g/cm ³	[7][16]
Water Solubility	44.1 g/L at 25°C	[9][16]
pKa	2.95 ± 0.10 (Predicted)	[1][9][16]
LogP	-0.45 at 25°C	[9]
Appearance	White to pale yellow solid	[1][13][16]

Experimental Protocols: Synthesis of Glycyl-L-tyrosine

Several methods for the synthesis of Glycyl-L-tyrosine have been reported in the literature. A common and industrially applicable approach is the acyl chloride method, which involves the condensation of L-tyrosine with chloroacetyl chloride followed by ammonolysis.[3][17]

Detailed Methodology: Acyl Chloride Method

This method can be broken down into two main stages:

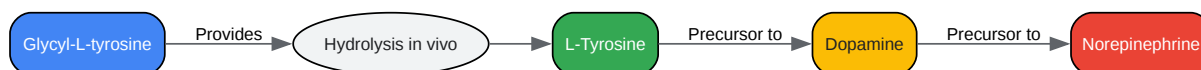
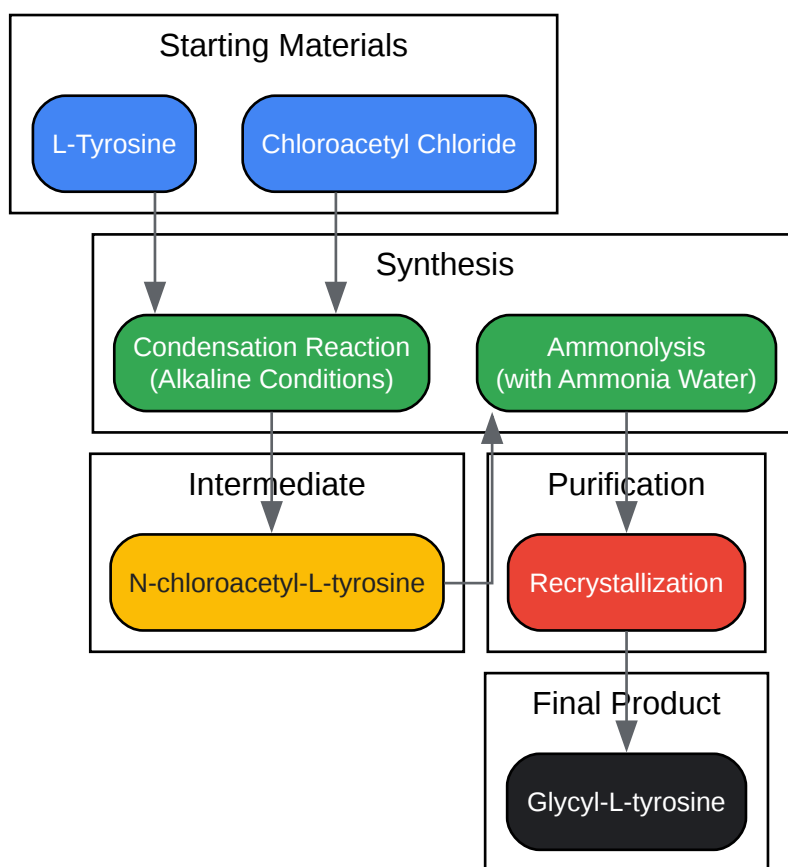
Stage 1: Synthesis of N-chloroacetyl-L-tyrosine

- L-tyrosine is dissolved in an alkaline aqueous solution (e.g., using sodium hydroxide or potassium carbonate).[18][19]
- The solution is cooled to a low temperature, typically between -10°C and 0°C.[18][19]

- Chloroacetyl chloride is added portion-wise to the cooled solution while maintaining the alkaline pH and low temperature.[\[17\]](#)[\[19\]](#)
- The reaction is monitored (e.g., by HPLC) until the L-tyrosine is consumed.[\[18\]](#)[\[19\]](#)
- The pH of the reaction mixture is then adjusted to the acidic range (e.g., pH 2.5-5.0) using an acid like hydrochloric acid to precipitate the N-chloroacetyl-L-tyrosine intermediate.[\[18\]](#)[\[19\]](#)
- The precipitate is collected by filtration.[\[18\]](#)

Stage 2: Ammonolysis to form Glycyl-L-tyrosine

- The N-chloroacetyl-L-tyrosine intermediate is treated with concentrated ammonia water.[\[17\]](#)
- The reaction proceeds to replace the chlorine atom with an amino group, forming Glycyl-L-tyrosine.[\[17\]](#)
- After the reaction is complete, excess ammonia is removed, often under reduced pressure.[\[17\]](#)
- The resulting crude Glycyl-L-tyrosine is then purified, typically by recrystallization from water.[\[3\]](#)[\[17\]](#)



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